Technical Guide: Spectroscopic Characterization & Synthesis of 1,2-Bis(octyloxy)benzene

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Compound of Interest

Compound Name:	*1,2-Bis(octyloxy)benzene*
CAS No.:	*4956-41-6*
Cat. No.:	*B1607915*

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Version: 1.0 CAS No: 4956-41-6 Molecular Formula:

Molecular Weight: 334.54 g/mol

Executive Summary & Application Scope

1,2-Bis(octyloxy)benzene (often abbreviated as 1,2-Di-C8) is a critical intermediate in the synthesis of discotic liquid crystals, specifically triphenylene derivatives used in organic photovoltaics and molecular electronics. Its purity is the rate-limiting factor in the oxidative trimerization processes (e.g., using

or

) that follow its synthesis.

This guide provides a self-validating spectroscopic profile for **1,2-Bis(octyloxy)benzene**, designed to distinguish the pure product from common impurities like mono-alkylated catechol or oxidized quinones.

Synthesis & Purification Protocol

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The synthesis follows a standard Williamson Ether Synthesis. However, the choice of solvent and base is critical to prevent the oxidation of the electron-rich catechol substrate.

Reaction Logic

- Substrate: Catechol (1,2-dihydroxybenzene).
- Electrophile: 1-Bromooctane (excess).
- Base: Potassium Carbonate (

).[1]
- Solvent: DMF or Acetonitrile (Polar aprotic is essential for

  kinetics).
- Critical Insight: Catechol oxidizes rapidly to

  -benzoquinone in air, turning the reaction black/brown. Rigorous

  purging is required.

Workflow Diagram

The following diagram outlines the synthesis and critical purification loops.

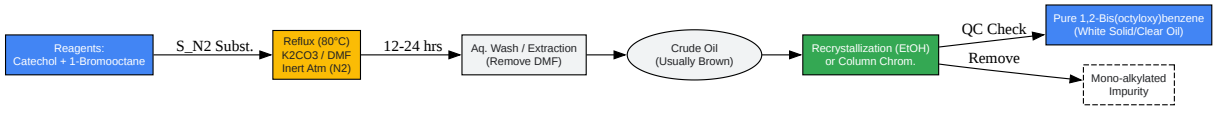

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Figure 1: Synthesis workflow emphasizing the transition from air-sensitive reagents to stable ether product.

Spectroscopic Data Profile

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The following data sets constitute the "fingerprint" for validation.

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) Frequency: 400 MHz or higher recommended.[2]

Position	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Structural Assignment
Ar-H	6.85 - 6.95	Multiplet (s_app)	4H	-	Aromatic protons (AA'BB' system)
-CH	3.99	Triplet	4H	6.6	O-CH -R (Ether linkage)
-CH	1.75 - 1.85	Quintet/Multiplet	4H	-	O-CH -CH -R
Bulk CH	1.25 - 1.50	Broad Multiplet	20H	-	Alkyl Chain (C3-C7)
CH	0.88	Triplet	6H	6.8	Terminal Methyl

Expert Insight:

- The "Grease" Trap: The bulk methylene peak (~1.25 ppm) often overlaps with vacuum grease. Do not use this integral for yield calculation. Use the

  -CH

  triplet at 3.99 ppm as your quantitative reference.

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- Symmetry: Because the molecule is symmetric, the aromatic protons often appear as a singlet or a very tight multiplet at lower field strengths (300 MHz). Resolution into the AA'BB' pattern requires >400 MHz.

Carbon NMR (NMR)

Solvent:

[2]

Shift (ppm)	Assignment	Notes
149.2	Ar-C-O	Quaternary aromatic carbon (ipso)
121.0	Ar-C	Aromatic CH
114.1	Ar-C	Aromatic CH
69.3	O-CH	Alpha carbon (Deshielded by Oxygen)
31.8	Alkyl CH	
29.4	Alkyl CH	
29.3	Alkyl CH	
26.0	Alkyl CH	
22.7	Alkyl CH	
14.1	CH	Terminal Methyl

Infrared Spectroscopy (FT-IR)

Method: Neat film (NaCl plates) or KBr pellet.

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- 2950, 2920, 2850 cm

  : Strong C-H stretching (Alkyl chains).

- 1590, 1500 cm

  : Aromatic C=C ring stretch.

- 1255 cm

  :Diagnostic Peak. Asymmetric C-O-C stretching (Aryl alkyl ether).

- 745 cm

  : Ortho-disubstituted benzene out-of-plane bending.

Quality Control & Validation Logic

How do you confirm the reaction is complete? The primary failure mode is mono-alkylation (one OH group remaining).

The Validation Algorithm

Use the following logic flow to interpret your spectra.

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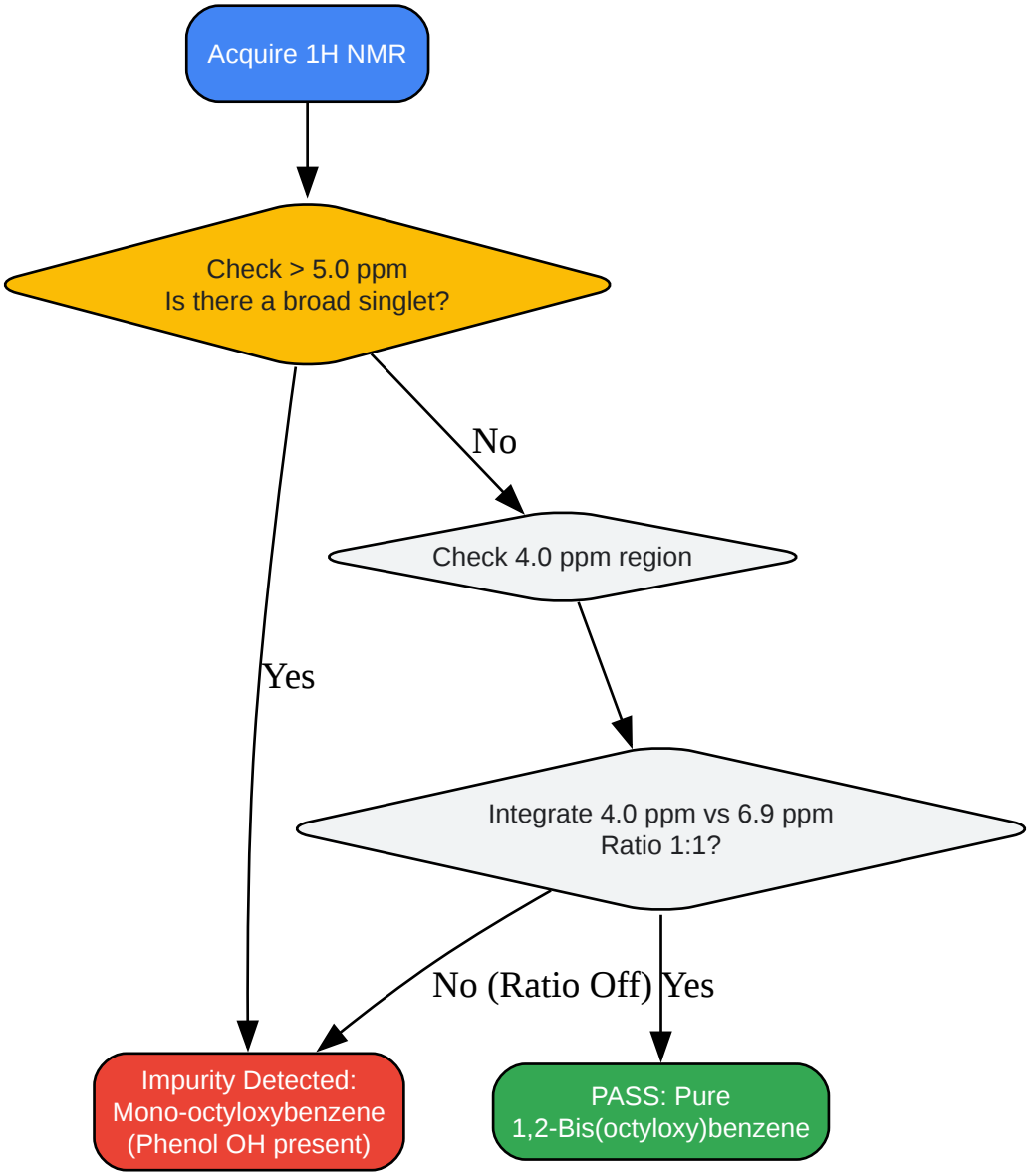

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Figure 2: Decision tree for spectroscopic validation of product purity.

Troubleshooting Common Issues

- Brown Discoloration:
  - Cause: Oxidation of unreacted catechol to quinones.
  - Remedy: Pass the crude product through a short pad of silica gel using Hexane:DCM (1:1) before recrystallization. The quinones are polar and will stick to the silica; the ether

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product will elute.

- Melting Point Depression:
  - Standard: Pure **1,2-bis(octyloxy)benzene** has a melting point of 28–30 °C.
  - Issue: If the product is an oil at 20 °C, it likely contains residual solvent or mono-alkylated impurity. Recrystallize from cold Ethanol (

).

References

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- Physical Properties: PubChem. (n.d.). Compound Summary for CAS 4956-41-6. National Library of Medicine. [5]

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